

(3-Nitrophenyl)methanesulfonyl chloride: A Technical Overview of Physical Properties

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Compound of Interest

Compound Name: (3-Nitrophenyl)methanesulfonyl chloride

Cat. No.: B1316798

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known physical properties of **(3-Nitrophenyl)methanesulfonyl chloride**, a chemical compound of interest in synthetic chemistry and drug discovery. While experimental data for this specific isomer is limited in publicly available literature, this document compiles the available information and offers context based on related compounds.

Core Physical and Chemical Data

(3-Nitrophenyl)methanesulfonyl chloride is an organic compound with the CAS number 58032-84-1. Its chemical structure consists of a methanesulfonyl chloride group attached to a benzene ring substituted with a nitro group at the meta position.

Below is a table summarizing the key physical and chemical identifiers for this compound. It is critical to note that experimentally determined values for properties such as melting point, boiling point, and density are not readily available in the cited literature. The information presented is based on supplier data and chemical databases.

| Property | Value | Source |
|-------------------|--|----------------|
| CAS Number | 58032-84-1 | |
| Molecular Formula | C ₇ H ₆ CINO ₄ S | |
| Molecular Weight | 235.65 g/mol | |
| IUPAC Name | (3-nitrophenyl)methanesulfonyl chloride | |
| InChI Key | IUYFKLDRPZLAQQ- UHFFFAOYSA-N | |
| Canonical SMILES | C1=CC(=CC(=C1)--INVALID- LINK--[O-])CS(=O)(=O)Cl | |
| Appearance | No Data Available | |
| Melting Point | No Data Available | |
| Boiling Point | No Data Available | |
| Density | No Data Available | |
| Solubility | Reacts with water. ^[1] Soluble in polar organic solvents. | ^[1] |

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **(3-Nitrophenyl)methanesulfonyl chloride** are not described in the searched scientific literature. Standard analytical techniques such as differential scanning calorimetry (DSC) for melting point determination, thermogravimetric analysis (TGA) for decomposition temperature, and gas chromatography-mass spectrometry (GC-MS) for purity assessment would be appropriate for characterizing this compound.

Chemical Structure

Caption: 2D representation of **(3-Nitrophenyl)methanesulfonyl chloride**.

Signaling Pathways and Experimental Workflows

Currently, there is no information available in the reviewed literature detailing specific signaling pathways or established experimental workflows in which **(3-Nitrophenyl)methanesulfonyl chloride** is a key component. Its utility is likely as a reagent in organic synthesis, potentially for the introduction of the 3-nitrobenzylsulfonyl moiety onto various molecular scaffolds in the development of new chemical entities.

Data Gaps and Future Research

The significant lack of experimentally verified physical property data for **(3-Nitrophenyl)methanesulfonyl chloride** highlights an area for future research. A thorough characterization of its melting point, boiling point, density, and solubility in various solvents would be invaluable for its application in research and development. Furthermore, studies exploring its reactivity and potential applications in medicinal chemistry and materials science could reveal novel uses for this compound.

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References

- 1. 3-NITROPHENYLMETHANESULFONYL CHLORIDE | 58032-84-1 [chemicalbook.com]
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